

Personal protective equipment for handling Deanol orotate

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Compound of Interest

Compound Name: *Deanol orotate*

Cat. No.: *B1669967*

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Essential Safety and Handling Guide for Deanol Orotate

This guide provides crucial safety and logistical information for the handling and disposal of **Deanol Orotate** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key identification and physical properties of **Deanol Orotate** is provided below.

Property	Value
CAS Number	1446-06-6[1]
Molecular Formula	C9H15N3O5[1]
Molecular Weight	245.23 g/mol [1]
Appearance	Solid (powder)
Synonyms	DMAE orotate, Orotic acid diaminoethanol salt[1]
Occupational Exposure Limits	No occupational exposure limit values have been established.

Personal Protective Equipment (PPE)

While **Deanol Orotate** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential. The following PPE is recommended to minimize exposure and ensure safe handling.

PPE Category	Specific Recommendations
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles.
Skin Protection	Wear impervious gloves (e.g., nitrile) and a lab coat. Take off immediately all contaminated clothing. Rinse skin with water/ shower in case of contact.
Respiratory Protection	Respiratory protection is required when dusts are generated. Use a NIOSH-approved respirator if ventilation is inadequate or for prolonged exposure to dust.
Hand Protection	Compatible chemical-resistant gloves.

Operational Plan for Handling Deanol Orotate

The following step-by-step guide outlines the safe handling of **Deanol Orotate** from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the label information matches the order details.
- Store the container in a tightly closed, dry, and well-ventilated area.

2. Preparation for Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder.
- Ensure all necessary PPE is worn correctly before handling the substance.
- Have an emergency eyewash station and safety shower readily accessible.

3. Weighing and Aliquoting:

- If possible, handle in a glove box to contain dust.
- Use a dedicated, clean spatula and weighing vessel.
- Avoid generating dust during transfer.
- Close the primary container tightly after use.

4. Dissolving the Compound:

- Add the solvent to the **Deanol Orotate** powder slowly to avoid splashing.
- If sonication is required, ensure the container is properly sealed.

5. Spill and Emergency Procedures:

- Minor Spill:
 - For dry spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
 - Clean the affected area with a damp cloth.
- Major Spill:
 - Evacuate the area and alert others.
 - If safe to do so, contain the spill to prevent it from spreading.
 - Follow institutional emergency procedures.
- First Aid:

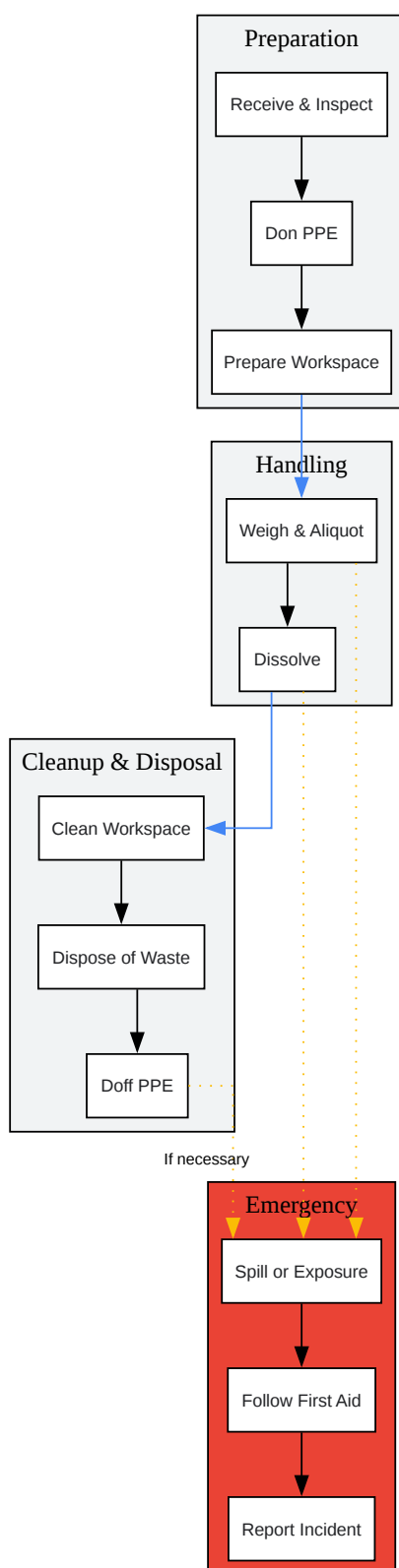
- Inhalation: Move to fresh air.
- Skin Contact: Remove contaminated clothing and rinse skin with plenty of water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.
- Ingestion: Rinse mouth with water. Do not induce vomiting.

6. Disposal Plan:

- Dispose of waste **Deanol Orotate** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.
- Place waste in a clearly labeled, sealed container.

Handling Workflow Diagram

The following diagram illustrates the standard workflow for handling **Deanol Orotate** in a laboratory setting.



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Caption: Workflow for safe handling of **Deanol Orotate**.

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References

- 1. microsin.ro [microsin.ro]
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